

1-(Mesitylsulfonyl)-3-nitro-1h-1,2,4-triazole synthesis protocol

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Compound of Interest

Compound Name: 1-(Mesitylsulfonyl)-3-nitro-1h-1,2,4-triazole

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An In-depth Technical Guide to the Synthesis of **1-(Mesitylsulfonyl)-3-nitro-1H-1,2,4-triazole** (MSNT)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed protocol for the synthesis of **1-(Mesitylsulfonyl)-3-nitro-1H-1,2,4-triazole** (MSNT), a widely used coupling and condensing reagent in organic synthesis, particularly in the construction of oligonucleotides.^{[1][2]} The synthesis involves the reaction of 3-nitro-1,2,4-triazole with mesitylenesulfonyl chloride.^{[3][4]}

Synthesis Overview and Mechanism

The synthesis of MSNT is achieved through the sulfonylation of 3-nitro-1,2,4-triazole with 2,4,6-trimethylbenzenesulfonyl chloride (mesitylenesulfonyl chloride) in the presence of a base, typically triethylamine, to neutralize the hydrochloric acid byproduct. The reaction is generally performed in an anhydrous aprotic solvent such as dioxane.

Experimental Protocol

This protocol is based on established literature procedures.^{[1][3]}

2.1. Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity	Moles (mol)	Equivalents
3-Nitro-1,2,4-triazole	114.06	19.5 g	0.171	1.0
Mesitylenesulfonyl chloride	218.70	37.4 g	0.171	1.0
Triethylamine	101.19	17.3 g (23.8 mL)	0.171	1.0
Anhydrous Dioxane	-	350 mL	-	-
Dichloromethane	-	150 mL	-	-
Toluene	-	20-30 mL	-	-
Anhydrous Sodium Sulfate	-	As needed	-	-
Water	-	150 mL	-	-

2.2. Equipment

- 1.0-liter round-bottomed flask (oven-dried)
- Claisen adapter
- 200 mL pressure-equalizing dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

2.3. Procedure

- **Reaction Setup:** In an oven-dried 1.0-liter round-bottomed flask equipped with a magnetic stir bar and a Claisen adapter, add 3-nitro-1,2,4-triazole (19.5 g, 0.171 mol) and anhydrous dioxane (200 mL).
- **Addition of Base:** Add triethylamine (17.3 g, 0.171 mol) to the mixture and cool the resulting solution to 0°C using an ice bath.
- **Preparation of Sulfonyl Chloride Solution:** In a separate flask, dissolve mesitylenesulfonyl chloride (37.4 g, 0.171 mol) in anhydrous dioxane (150 mL). Transfer this solution to a 200 mL pressure-equalizing dropping funnel attached to the Claisen adapter of the reaction flask.
- **Reaction:** Slowly add the mesitylenesulfonyl chloride solution dropwise to the stirred reaction mixture at 0°C.
- **Reaction Progression:** After the addition is complete, continue stirring the reaction mixture at 0°C for 30 minutes. Then, allow the mixture to warm to room temperature and continue stirring for an additional hour.
- **Work-up:**
 - A precipitate of triethylamine hydrochloride will form. Remove this by filtration.
 - Concentrate the filtrate under reduced pressure to obtain a yellow solid.
 - Dissolve the solid in dichloromethane (150 mL) and wash the organic layer with water (150 mL).
 - Dry the organic layer with anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to yield a yellow solid.
- **Purification:**
 - Recrystallize the crude product from boiling toluene (20-30 mL).
 - Wash the resulting crystals with ice-cold toluene.
 - Dry the purified product overnight under vacuum (1.9 mmHg) to yield **1-(Mesitylsulfonyl)-3-nitro-1H-1,2,4-triazole** as a pale yellow solid.^{[1][3]}

Quantitative Data Summary

Parameter	Value	Reference
Yield	24-25 g (46%-48%)	[1][3]
Melting Point	131°C - 133°C	[1][3]
TLC Rf	0.23 (20% Hexane in Dichloromethane)	[1][3]
Molecular Formula	C11H12N4O4S	[1][4]
Molecular Weight	296.30 g/mol	[1][4]

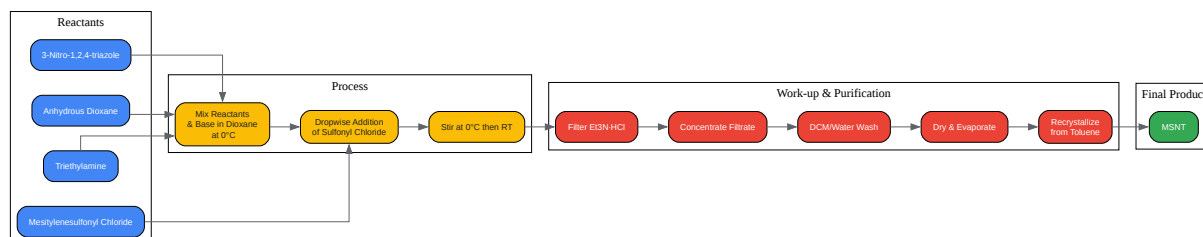
Spectroscopic Data

The following data has been reported for the synthesized MSNT.[1][3]

¹ H NMR (300 MHz, CDCl ₃)	¹³ C NMR (75 MHz, CDCl ₃)	IR (solid) ν _{max}
δ 8.84 (s, 1H)	δ 162.9	3126 cm ⁻¹
δ 7.07 (s, 2H)	δ 147.5	2983 cm ⁻¹
δ 2.69 (s, 6H)	δ 145.2	2947 cm ⁻¹
δ 2.34 (s, 3H)	δ 142.5	1597 cm ⁻¹
δ 133.0		
δ 127.9		
δ 23.2		
δ 21.3		

Visualizations

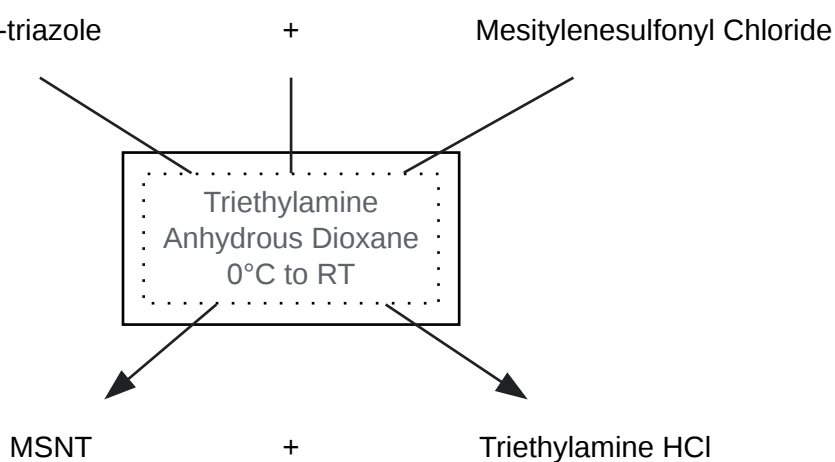
Synthesis Workflow



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Caption: Overall workflow for the synthesis of MSNT.

Reaction Scheme



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Caption: Chemical reaction for the synthesis of MSNT.

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